

An In-depth Technical Guide to 9-Oxononanoic Acid

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	9-Oxononanoic acid	
Cat. No.:	B1198783	Get Quote

This technical guide provides a comprehensive overview of **9-oxononanoic acid**, covering its chemical identity, physicochemical properties, biological significance, and synthesis. It is intended for researchers, scientists, and professionals in drug development and related fields.

Nomenclature and Chemical Identity

The compound commonly known as **9-oxononanoic acid** is systematically named **9-oxononanoic acid** according to IUPAC nomenclature.[1][2][3] It is a medium-chain oxo-fatty acid, characterized by a nine-carbon aliphatic chain terminating in a carboxylic acid group at one end and an aldehyde group at the other.[1][4] This bifunctional nature makes it a molecule of significant interest in both chemical synthesis and biological systems.

Synonyms:

- Azelaaldehydic Acid[5]
- 8-Formyloctanoic acid[4]
- 9-Ketononanoic acid[1][4]
- Azelaic Semialdehyde[1]
- Nonanal-9-oic Acid[1]



Physicochemical and Spectroscopic Data

The key properties of **9-oxononanoic acid** are summarized below. This data is crucial for its handling, characterization, and application in experimental settings.

Property	Value	Reference(s)
IUPAC Name	9-oxononanoic acid	[1][2][3]
CAS Number	2553-17-5	[3][5]
Molecular Formula	С9Н16О3	[1][5][6]
Molecular Weight	172.22 g/mol	[1][2][6]
Appearance	Solid	[5][7]
Solubility	Slightly soluble in Chloroform and Methanol; Practically insoluble in water.	[5][8]
¹ H NMR Shift (Aldehyde)	~9.76 ppm (triplet)	[9]
¹ H NMR Shift (Carboxyl)	~2.35 ppm (triplet)	[9]
InChI Key	WLGDDELKYAWBBL- UHFFFAOYSA-N	[1][2][5]

Biological Significance and Signaling Pathways

9-Oxononanoic acid is a significant secondary product of lipid peroxidation, particularly from the autoxidation of linoleic acid, a common polyunsaturated fatty acid in cell membranes.[5][10] [11] Its formation in biological systems is linked to oxidative stress and has implications for various physiological and pathological processes.

Key Biological Activities:

• Induction of Arachidonate Cascade: **9-Oxononanoic acid** has been identified as a primary inducer of phospholipase A₂ (PLA₂) activity.[10][11][12] PLA₂ is a key enzyme that initiates the arachidonic acid cascade by releasing arachidonic acid from membrane phospholipids.



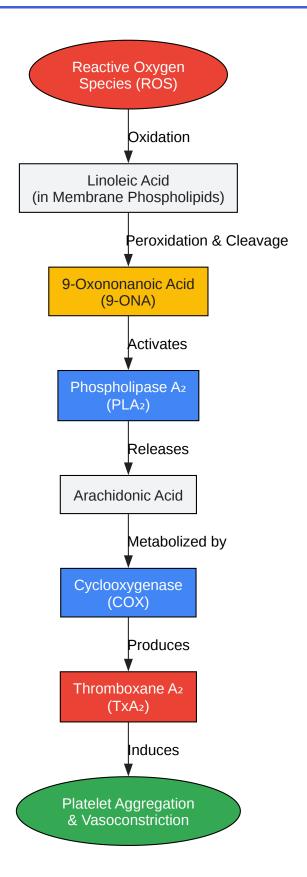




- Thromboxane Production and Platelet Aggregation: By activating PLA₂, 9-oxononanoic acid leads to the production of thromboxane A₂ (TxA₂), a potent mediator of platelet aggregation and vasoconstriction.[10][11] This suggests a potential role for 9-oxononanoic acid in the development of thrombotic diseases.[10]
- Regulation of Lipid Metabolism: It has been shown to decrease de novo fatty acid synthesis in the liver and increase hepatic carnitine palmitoyltransferase activity, which is an indicator of β-oxidation.[5][7][13]

The signaling pathway initiated by **9-oxononanoic acid** is critical in understanding its proinflammatory and prothrombotic effects.





Click to download full resolution via product page

Signaling pathway of **9-Oxononanoic Acid**.



Experimental Protocols: Synthesis of 9-Oxononanoic Acid

A prominent method for synthesizing **9-oxononanoic acid** is through a biocatalytic, two-step enzymatic cascade starting from linoleic acid.[14][15] This process is valued for its high selectivity and environmentally friendly conditions.

Objective: To synthesize **9-oxononanoic acid** from linoleic acid using a successive two-step enzymatic reaction involving lipoxygenase (LOX) and hydroperoxide lyase (HPL).

Materials:

- Linoleic acid
- 9S-lipoxygenase (LOX) from Solanum tuberosum
- 9/13-hydroperoxide lyase (HPL) from Cucumis melo
- Buffer solution (e.g., borate buffer, pH adjusted as needed)
- Organic solvent for extraction (e.g., ethyl acetate)
- Deionized water

Protocol:

Step 1: Lipoxygenase (LOX) Reaction

- Prepare a reaction mixture by dissolving linoleic acid in an appropriate buffer. The optimal pH for LOX is typically slightly basic.[16]
- Add 9S-lipoxygenase to the reaction mixture to initiate the conversion of linoleic acid.[16]
- Incubate the mixture at the optimal temperature for LOX (e.g., 25°C) with continuous stirring and aeration to ensure an adequate supply of oxygen.[16]
- Monitor the formation of the intermediate, 9S-hydroperoxyoctadecadienoic acid (9S-HPODE), using a suitable analytical technique such as HPLC.[16]



Step 2: Hydroperoxide Lyase (HPL) Reaction

- Once the conversion of linoleic acid to 9S-HPODE is complete, adjust the pH of the reaction mixture to the optimal level for HPL activity (e.g., pH 6.5-7.0).[16]
- Add 9/13-hydroperoxide lyase to the mixture. This enzyme rapidly cleaves the 9S-HPODE intermediate.[14][15]
- The HPL reaction is very fast; allow it to proceed for a short duration (e.g., one minute) to minimize product degradation.[16]

Step 3: Product Extraction and Purification

- Promptly terminate the HPL reaction.
- Extract the product, **9-oxononanoic acid**, from the aqueous reaction mixture using an organic solvent.
- Purify the extracted compound using standard chromatographic techniques to obtain highpurity **9-oxononanoic acid**.

This successive, one-pot process has been reported to achieve yields as high as 73%.[14][15]

Applications in Research and Drug Development

9-Oxononanoic acid serves as a valuable molecule in several areas of research and development:

- Biopolymer Precursor: Its bifunctional nature makes it an interesting monomer building block for the synthesis of novel biopolymers.[14][15]
- Metabolic Research: It is used as a tool to study lipid metabolism, particularly the regulation of hepatic lipogenesis and fatty acid oxidation.[13]
- Drug Discovery: As an endogenous signaling molecule that activates the PLA₂ pathway, it is
 a subject of interest in the study of inflammatory and cardiovascular diseases, potentially
 serving as a biomarker or a target for therapeutic intervention.[10][11]



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. 9-Oxononanoic acid | C9H16O3 | CID 75704 PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 9-Oxononanoic acid | 2553-17-5 [sigmaaldrich.com]
- 3. 9-Oxononanoic acid [webbook.nist.gov]
- 4. Human Metabolome Database: Showing metabocard for 9-Oxo-nonanoic acid (HMDB0094711) [hmdb.ca]
- 5. caymanchem.com [caymanchem.com]
- 6. GSRS [gsrs.ncats.nih.gov]
- 7. 9-Oxononanoic Acid Applications CAT N°: 29882 [bertin-bioreagent.com]
- 8. NP-MRD: Showing NP-Card for 9-Oxononanoic acid (NP0044542) [np-mrd.org]
- 9. benchchem.com [benchchem.com]
- 10. A lipid peroxidation product 9-oxononanoic acid induces phospholipase A2 activity and thromboxane A2 production in human blood PMC [pmc.ncbi.nlm.nih.gov]
- 11. jstage.jst.go.jp [jstage.jst.go.jp]
- 12. medchemexpress.com [medchemexpress.com]
- 13. 9-Methoxy-9-oxononanoic Acid|High-Purity Reagent [benchchem.com]
- 14. Synthesis of 9-oxononanoic acid, a precursor for biopolymers PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 9-Oxononanoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198783#9-oxononanoic-acid-iupac-name]

Disclaimer & Data Validity:







The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com